

commercial suppliers of 2,5-Dichloro-3-nitrobenzoic acid 98% purity

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Compound of Interest

Compound Name: 2,5-Dichloro-3-nitrobenzoic acid

Cat. No.: B1293580

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An In-depth Technical Guide to **2,5-Dichloro-3-nitrobenzoic Acid** for Researchers and Drug Development Professionals

This technical guide provides comprehensive information on the commercial availability, physicochemical properties, synthesis, and applications of **2,5-Dichloro-3-nitrobenzoic acid** (CAS No. 88-86-8) with a purity of 98% or higher. This document is intended for researchers, scientists, and professionals involved in drug development and other scientific research.

Commercial Availability

A variety of chemical suppliers offer **2,5-Dichloro-3-nitrobenzoic acid**, typically with a purity of 98% or greater. The following table summarizes prominent commercial suppliers.

Supplier Name	Purity	CAS Number	Additional Information
Sigma-Aldrich	98%	88-86-8	Provides melting point and spectroscopic data.
Thermo Scientific (Alfa Aesar)	98+%	88-86-8	Offers this compound as part of their extensive chemical portfolio. [1]
Santa Cruz Biotechnology	-	88-86-8	Provides the compound for biochemical and proteomics research. [2]
Aceschem	>98%	88-86-8	Offers NMR, MSDS, HPLC, and COA documentation. [3]
CymitQuimica	98%	88-86-8	Specifies the product is a solid and intended for lab use. [4]
Trans World Chemicals, Inc.	98%	88-86-8	A supplier of research, industrial, and agricultural chemicals. [5] [6]
Marshallton Research Laboratories	-	88-86-8	A chemical manufacturer since 1974. [5]
MySkinRecipes	98%	88-86-8	Lists the compound as a pharmaceutical intermediate and benzoic acid derivative. [7]

Physicochemical and Spectroscopic Data

2,5-Dichloro-3-nitrobenzoic acid is a solid, crystalline compound. Its key properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	88-86-8	[2] [3]
Molecular Formula	C ₇ H ₃ Cl ₂ NO ₄	[2] [4]
Molecular Weight	236.01 g/mol	[2]
Purity	≥98%	[3] [4]
Melting Point	216-220 °C (lit.)	[8]
Appearance	Colorless crystals or solid	[4] [9]
InChI Key	AUAXYMOBXOEQD- UHFFFAOYSA-N	[4]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **2,5-Dichloro-3-nitrobenzoic acid** are crucial for its application in research.

Synthesis Protocols

Several methods for the synthesis of **2,5-Dichloro-3-nitrobenzoic acid** have been documented.

- Method 1: Nitration of 2,5-Dichlorobenzoic Acid This is a common laboratory and industrial-scale synthesis method.[\[9\]](#)
 - Suspend 2,5-dichlorobenzoic acid in concentrated sulfuric acid.
 - Add a mixture of concentrated sulfuric acid and nitric acid dropwise at a controlled temperature of 5-10°C.[\[9\]](#)

- Stir the reaction mixture for approximately 15 hours at 20-25°C.[9]
- Pour the reaction mixture onto ice to precipitate the crude product.[9]
- Filter the precipitate, wash with water, and dry.
- The final product can be purified by recrystallization.[9]
- Method 2: Oxidation of 1,4-dimethyl-2,5-dichloro-3-nitrobenzene This process provides high purity and good yields.[10]
 - React 1,4-dimethyl-2,5-dichloro-3-nitrobenzene with aqueous nitric acid.
 - The reaction is carried out at an elevated temperature, typically between 150°C and 210°C.[10]
- Method 3: From 5-chloro-3-nitro-salicylic acid This process involves the reaction of 5-chloro-3-nitro-salicylic acid with a chlorinating agent.[11]
 - React 5-chloro-3-nitro-salicylic acid with an excess of an inorganic acid chloride (e.g., phosphorus oxychloride) in the presence of a catalyst such as a tertiary amine.[11]
 - The resulting acid chloride is then saponified under acidic conditions to yield **2,5-dichloro-3-nitrobenzoic acid**.[11]

Purification Protocol

A patented method for the purification of crude **2,5-dichloro-3-nitrobenzoic acid** is as follows: [12]

- Dissolve the crude product in an aqueous alkaline solution (e.g., sodium hydroxide).
- Adjust the temperature of the solution to 60-80°C.
- Acidify the solution with a mineral acid (e.g., sulfuric acid) to a pH of approximately 2.8-3.2 to precipitate the purified **2,5-dichloro-3-nitrobenzoic acid**.[12]

- Filter the precipitate and wash with warm water to remove the mother liquor containing impurities.[12]
- Recrystallization from a solvent mixture such as acetonitrile/water (9:1) can also be used for ultimate purification.[9]

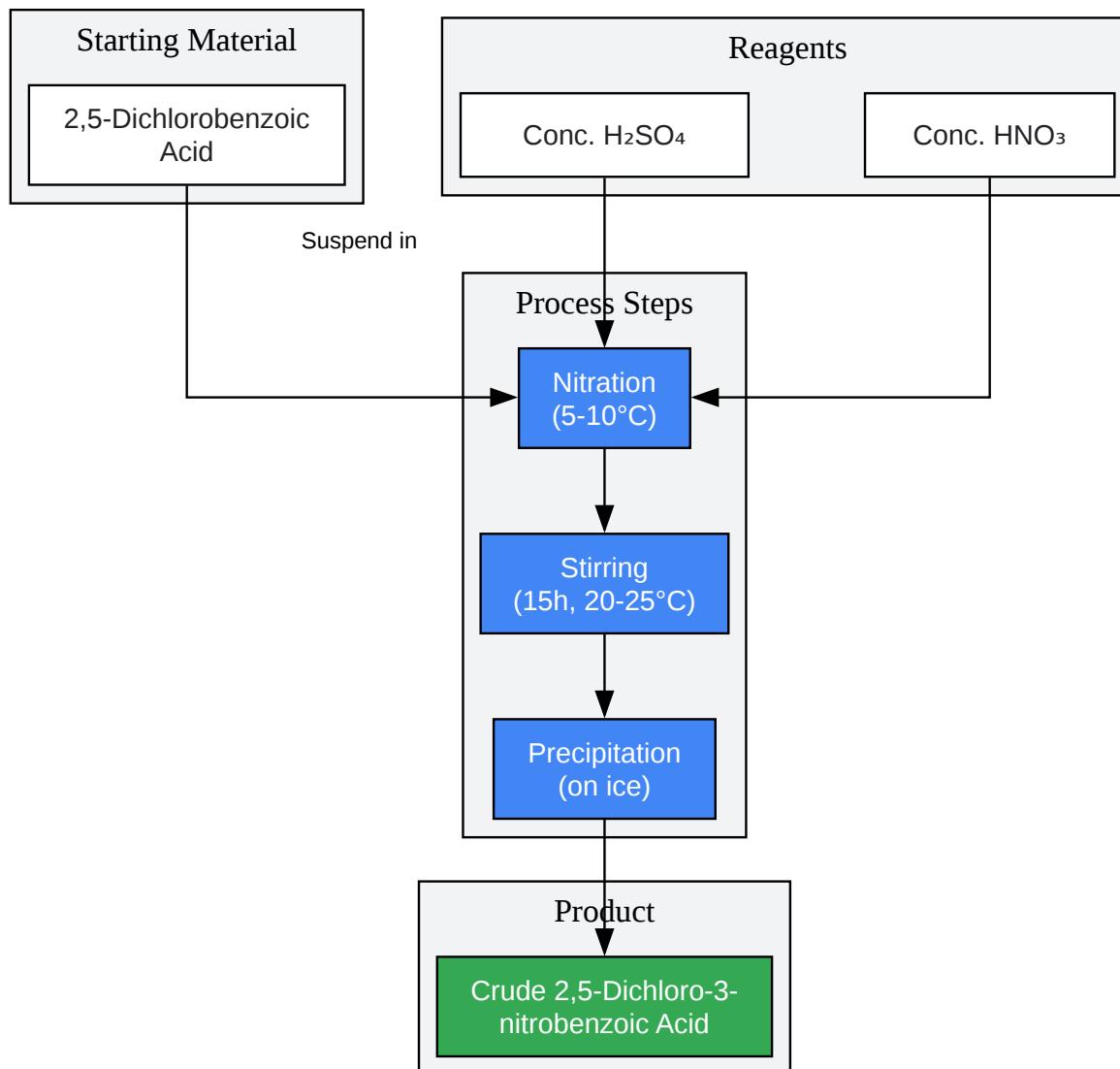
Analytical Methods

The identity and purity of **2,5-Dichloro-3-nitrobenzoic acid** are typically confirmed using the following analytical techniques.

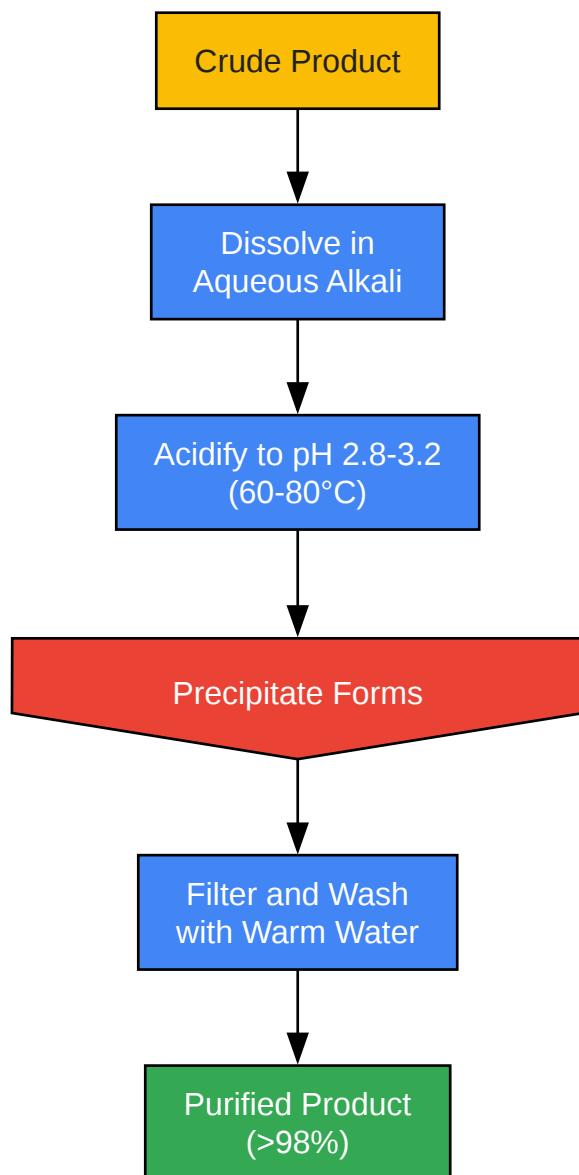
- High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be used for analysis. The mobile phase typically consists of acetonitrile, water, and an acid such as phosphoric acid or formic acid for Mass Spectrometry compatibility.[13]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to confirm the chemical structure.[14][15]
- Melting Point Analysis: The melting point is a key indicator of purity.

Visualized Workflows and Applications

The following diagrams illustrate the synthesis, purification, and application workflows for **2,5-Dichloro-3-nitrobenzoic acid**.

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Caption: Synthesis workflow for **2,5-Dichloro-3-nitrobenzoic acid**.



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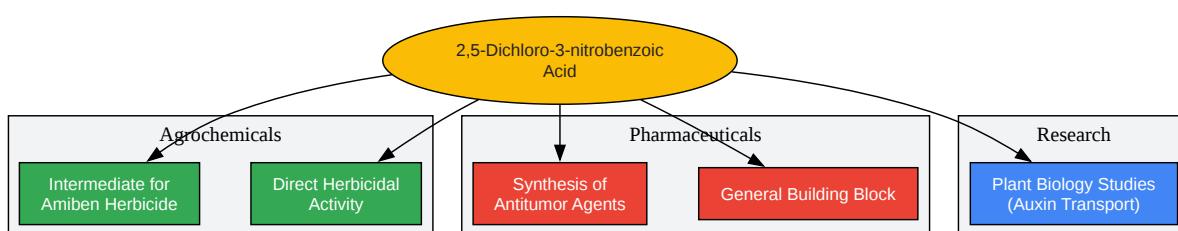
Caption: Purification process for crude **2,5-Dichloro-3-nitrobenzoic acid**.

Applications in Research and Development

2,5-Dichloro-3-nitrobenzoic acid is a versatile chemical intermediate with several important applications.

- **Herbicide Synthesis:** It is a key intermediate in the production of 3-amino-2,5-dichlorobenzoic acid (also known as Amiben), which is a widely used pre-emergent herbicide.[12] The compound itself also possesses herbicidal properties.[10][12]

- Pharmaceutical and Agrochemical Synthesis: It serves as a building block in the synthesis of various organic halides, which are important in the development of new pharmaceuticals and agrochemicals.[8][16]
- Cancer Research: The compound has been used in the synthesis of potential DNA-binding antitumor agents, highlighting its relevance in medicinal chemistry and drug discovery.[17]
- Plant Biology Research: It has been utilized in studies on plant growth and polar auxin transport, contributing to the understanding of plant development.[8][16]



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Caption: Key application areas of **2,5-Dichloro-3-nitrobenzoic acid**.

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